

Ensartinib progression-free survival versus other TKIs

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Compound Focus: Ensartinib

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Progression-Free Survival (PFS) of ALK Inhibitors

ALK Inhibitor (Trial Name)	Comparison	Median PFS (Months)	Hazard Ratio (HR) for PFS	Key Patient Population
Ensartinib (eXalt3) [1] [2] [3]	vs. Crizotinib	25.8 vs. 12.7	HR 0.51 (95% CI 0.35-0.72)	ALK+ NSCLC, ALK TKI-naive
Alectinib (ALEX) [4]	vs. Crizotinib	34.8 vs. 10.9 (BICR)	HR 0.43 (95% CI 0.32-0.58)	ALK+ NSCLC, treatment-naive
Brigatinib (ALTA-1L) [5]	vs. Crizotinib	24.0 vs. 11.0 (BICR)	HR 0.48 (95% CI 0.35-0.66)	ALK+ NSCLC, ALK TKI-naive
Lorlatinib (CROWN) [6]	vs. Crizotinib	Not Reached vs. 9.1 (BICR)	HR 0.19 (95% CI 0.13-0.27)	ALK+ NSCLC, treatment-naive
Crizotinib (PROFILE 1014) [5]	vs. Chemotherapy	10.9 vs. 7.0	-	ALK+ NSCLC, previously untreated

Detailed Experimental Data and Protocols

To critically evaluate these results, it is essential to understand the design and patient populations of the trials from which this data originates.

Ensartinib vs. Crizotinib (eXalt3 Trial)

- **Trial Design:** Global, open-label, multicenter, randomized (1:1), Phase 3 study (NCT02767804) [1] [3].
- **Patient Population:** 290 patients with advanced, recurrent, or metastatic **ALK-positive NSCLC** who had not received prior ALK inhibitor treatment. Patients could have received up to one prior chemotherapy regimen [1].
- **Interventions:**
 - **Experimental Arm:** **Ensartinib** 225 mg, orally, once daily.
 - **Control Arm:** Crizotinib 250 mg, orally, twice daily.
- **Primary Endpoint:** PFS assessed by a **Blinded Independent Review Committee (BIRC)** using RECIST v1.1 [1].
- **Key Secondary Endpoints:** Overall survival (OS), intracranial response rate, time to CNS progression [1] [3].

Alectinib vs. Crizotinib (ALEX Trial)

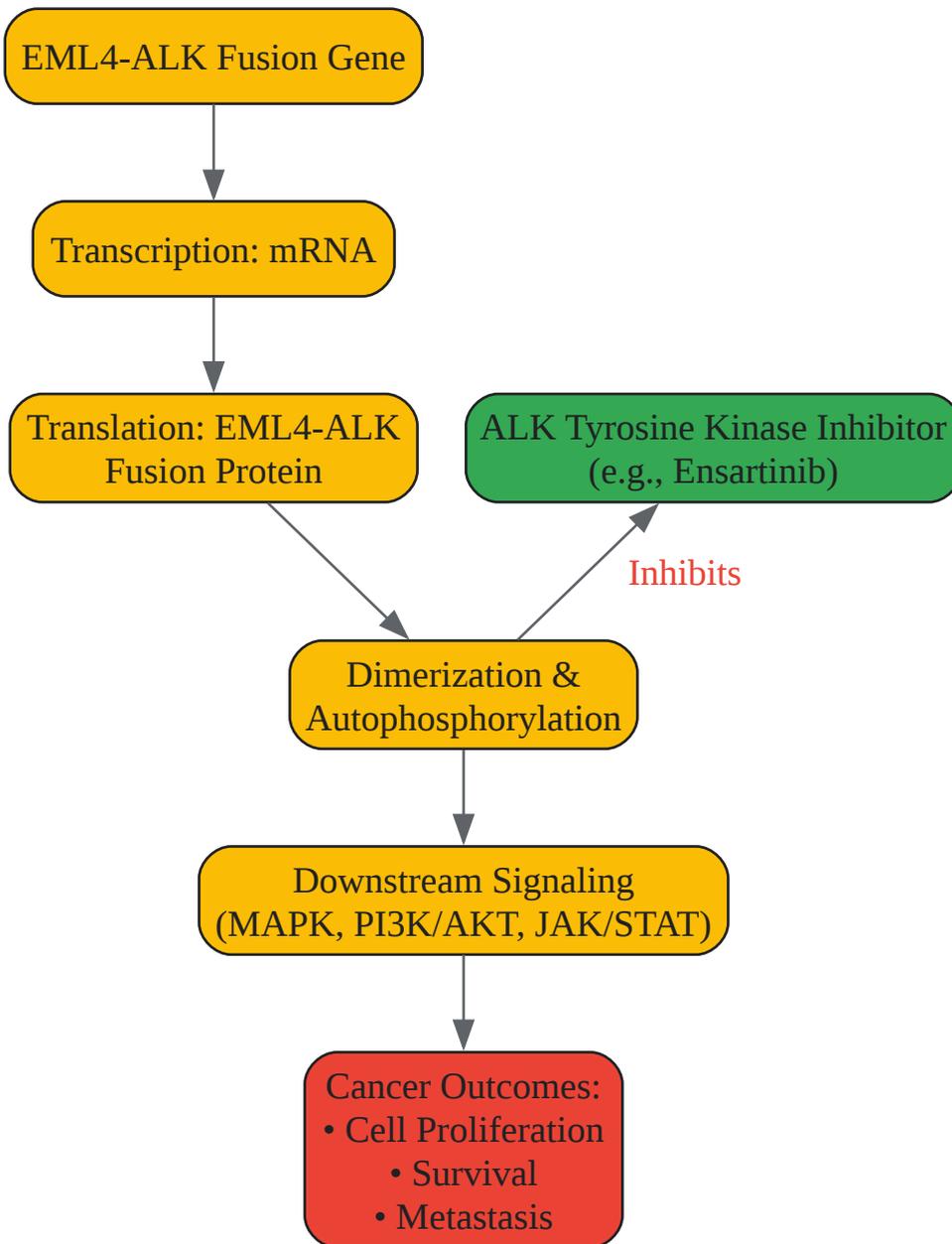
- **Trial Design:** Randomized, open-label, Phase 3 trial (NCT02075840) [4].
- **Patient Population:** 303 patients with previously untreated, advanced **ALK-positive NSCLC** [4].
- **Interventions:**
 - **Experimental Arm:** Alectinib 600 mg, orally, twice daily.
 - **Control Arm:** Crizotinib 250 mg, orally, twice daily.
- **Primary Endpoint:** PFS assessed by **investigator** using RECIST v1.1. The BIRC-assessed median PFS was even longer at 34.8 months [4].

Indirect Comparisons and Network Meta-Analyses

Since head-to-head trials between **ensartinib** and other second-generation TKIs like alectinib are not available, network meta-analyses (NMAs) provide indirect evidence.

- **A 2023 Systematic Review and NMA** that included 12 trials suggested that **ensartinib might have a PFS advantage over alectinib** (HR 0.62; 95% CI 0.40–0.96). The analysis ranked **ensartinib** highest for PFS among the treatments compared [7].
- **An Earlier 2021 Bayesian NMA** of 9 trials concluded that alectinib and lorlatinib were associated with the best therapeutic efficacy, but also found that **ensartinib** was among the treatments yielding the most favorable PFS [5].
- **Important Consideration:** These findings are indirect comparisons. The authors of a letter commenting on the 2023 NMA emphasized that such analyses have limitations and "cannot replace head-to-head clinical trials" [8].

The following diagram illustrates the mechanism of action of ALK inhibitors like **ensartinib** in targeting the ALK fusion protein in NSCLC.



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Interpretation and Context for Professionals

- **Established Superiority over Crizotinib:** The data firmly establishes that next-generation ALK TKIs, including **ensartinib**, alectinib, brigatinib, and lorlatinib, offer significantly improved PFS over the first-generation crizotinib, alongside better CNS efficacy [1] [4] [6].
- **The Role of Indirect Evidence:** While NMAs are valuable for generating hypotheses, their results should be interpreted with caution. The apparent PFS advantage of **ensartinib** over alectinib in one

analysis requires validation in direct, randomized studies [7] [8].

- **Consider the Entire Clinical Profile:** When selecting a TKI, PFS is one critical factor among others, including **overall survival (OS), intracranial efficacy, safety profile, and quality of life**. For instance, while the eXalt3 trial showed a dramatic PFS benefit for **ensartinib**, its OS data were not yet statistically significant at the time of analysis [2] [3].

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